Application Note: High-Fidelity Synthesis and Purification of Cyclin-A1 (385-395)

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Compound of Interest

Compound Name:	*Cyclin-A1 (385-395)*
Cat. No.:	*B1575099*

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Abstract & Technical Scope

This guide details the synthesis, cleavage, and purification of the **Cyclin-A1 (385-395)** peptide, a highly hydrophobic epitope derived from the human Cyclin-A1 protein (UniProt: P78396). This 11-mer sequence (SLIAAAAFCLA) is a known leukemia-associated antigen (LAA) utilized in T-cell receptor (TCR) specificity assays and dendritic cell vaccine development.

Key Technical Challenges:

- Extreme Hydrophobicity: The core sequence contains a stretch of alanine and hydrophobic residues (LIAAAAF), leading to high aggregation potential (β-sheet formation) on-resin.
- Cysteine Susceptibility: The Cys

  residue requires stringent protection against oxidation and racemization.
- Solubility: The purified peptide is sparingly soluble in aqueous buffers, requiring specific solubilization protocols for HPLC purification and biological assays.

Pre-Synthesis Considerations

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Sequence Analysis

- Sequence: Ser-Leu-Ile-Ala-Ala-Ala-Ala-Phe-Cys-Leu-Ala
- One-Letter Code:SLIAAAAFCLA
- Length: 11 Amino Acids
- Molecular Weight (Calc.): ~1122.4 Da
- Isoelectric Point (pI): ~5.5 (Neutral)
- Grand Average of Hydropathicity (GRAVY): +1.91 (Very Hydrophobic)

Resin Selection

Due to the hydrophobic nature of the peptide, steric crowding on the resin must be minimized to prevent deletion sequences.

- Recommended Resin:ChemMatrix® Rink Amide or PEG-PS (Polyethylene glycol-polystyrene).
  - Rationale: PEG-based resins swell better in both polar (DMF) and non-polar solvents, improving mass transfer during the coupling of hydrophobic residues.
- Loading: Low loading is critical. Target 0.2 – 0.3 mmol/g.
  - Why: High loading (>0.5 mmol/g) will lead to inter-chain aggregation during the AAAA synthesis, resulting in truncated products.

Protocol 1: Solid Phase Peptide Synthesis (SPPS)

Methodology: Fmoc/tBu chemistry using automated microwave-assisted synthesis or manual flow synthesis.

Reagents Preparation

- Activator: 0.5 M DIC (Diisopropylcarbodiimide) in DMF.

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- Base/Additive: 1.0 M Oxyma Pure (Ethyl (hydroxyimino)cyanoacetate) in DMF.
    - Note: Oxyma/DIC is preferred over HBTU/DIEA for cysteine-containing peptides to reduce racemization risk (Cys is prone to racemization under high base conditions).
- Deprotection: 20% Piperidine in DMF with 0.1 M HOBt (to suppress aspartimide formation, though less relevant here, it reduces aggregation).

Coupling Cycles (Step-by-Step)

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Step	Operation	Reagent/Condition	Time/Temp	Critical Notes
1	Swelling	DCM followed by DMF	20 min (RT)	Ensure resin flows freely.
2	Fmoc Removal	20% Piperidine/DMF	2 x 5 min	Wash thoroughly (5x DMF) to remove piperidine.
3	Coupling (Standard)	5 eq. AA / 5 eq. [1] DIC / 5 eq. Oxyma	10 min (75°C)	Standard for S, L, I, F.
4	Coupling (Cys)	Fmoc-Cys(Trt)-OH	20 min (50°C)	DO NOT EXCEED 50°C. High heat causes Cys racemization (-Cys).
5	Coupling (AAAA Block)	Fmoc-Ala-OH	Double Couple (2 x 10 min, 75°C)	The AAAA region (388-391) is the "difficult sequence." Double coupling ensures completion.
6	Capping	Acetic Anhydride / DIEA / DMF	5 min	Cap unreacted amines after AAAA steps to prevent deletion sequences.

Troubleshooting Aggregation

If the Kaiser Test indicates incomplete coupling during the AAAA or LIA region:

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- Chaotropic Salts: Add 0.1 M LiCl or NaClO

  to the coupling mixture to disrupt H-bonds.

- Magic Mixture: Use DCM/DMF/NMP (1:1:1) solvent blend for the coupling step to improve resin swelling.

Protocol 2: Cleavage and Work-up

The presence of Cysteine (C393) dictates the use of a scavenger-rich cleavage cocktail to prevent the re-attachment of the Trityl (Trt) group or oxidation to disulfides.

Cleavage Cocktail (Reagent K Formulation)

Prepare fresh under a fume hood.

- TFA (Trifluoroacetic acid): 82.5%
- Phenol: 5% (Scavenger for tyrosine/tryptophan protection, helps plasticity)
- Water: 5%
- Thioanisole: 5% (Accelerates removal of Pbf/Trt groups)
- EDT (1,2-Ethanedithiol) or DODT: 2.5% (Critical for Cys protection)

Procedure

- Wash resin 3x with DCM and dry under Nitrogen.
- Add Cleavage Cocktail (10 mL per gram of resin).
- Shake gently for 2.5 - 3 hours at Room Temperature.
  - Note: Do not exceed 4 hours to avoid degrading the peptide bond.
- Precipitation:
  - Filter resin into cold Diethyl Ether (-20°C).

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- Centrifuge (3000 x g, 5 min) to pellet the white precipitate.
- Decant ether. Repeat wash 2x with cold ether.
- Dry pellet under Nitrogen/Vacuum.

Protocol 3: Purification and Characterization

Challenge: The peptide is extremely hydrophobic and may not dissolve in water/acetonitrile mixtures initially.

Solubilization Strategy

Do not attempt to dissolve directly in water or mobile phase A.

- Dissolve the crude peptide pellet in minimal neat HFIP (Hexafluoroisopropanol) or DMSO (Dimethyl sulfoxide).
  - HFIP is preferred for breaking

    -sheets.
- Dilute slowly with 50% Acetic Acid or Water/Acetonitrile (1:1) immediately before injection.
- Sonicate for 5 minutes.

Preparative RP-HPLC Method

- Column: C18 (e.g., Phenomenex Jupiter or Waters XBridge), 5

  m, 100

  pore size.
- Mobile Phase A: 0.1% TFA in Water (Milli-Q).
- Mobile Phase B: 0.1% TFA in Acetonitrile (ACN).
- Gradient: Steep organic gradient required.

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- 0-2 min: 20% B
- 2-30 min: 40% - 90% B (Target elution likely around 60-70% B).

- Flow Rate: 10-20 mL/min (depending on column diameter).
- Detection: UV at 214 nm (Amide bond) and 280 nm (Phe/Cys).

Quality Control (QC)

- ESI-MS: Calculate expected mass.
  - Formula: C

    H

    N

    O

    S
  - Monoisotopic Mass: 1089.59 Da
  - Look for

    at 1090.6 and

    at 545.8.
- Purity: >95% by analytical HPLC.
- Ellman's Test: Optional but recommended to verify free thiol (-SH) content if the peptide is not intentionally dimerized.

Workflow Visualization

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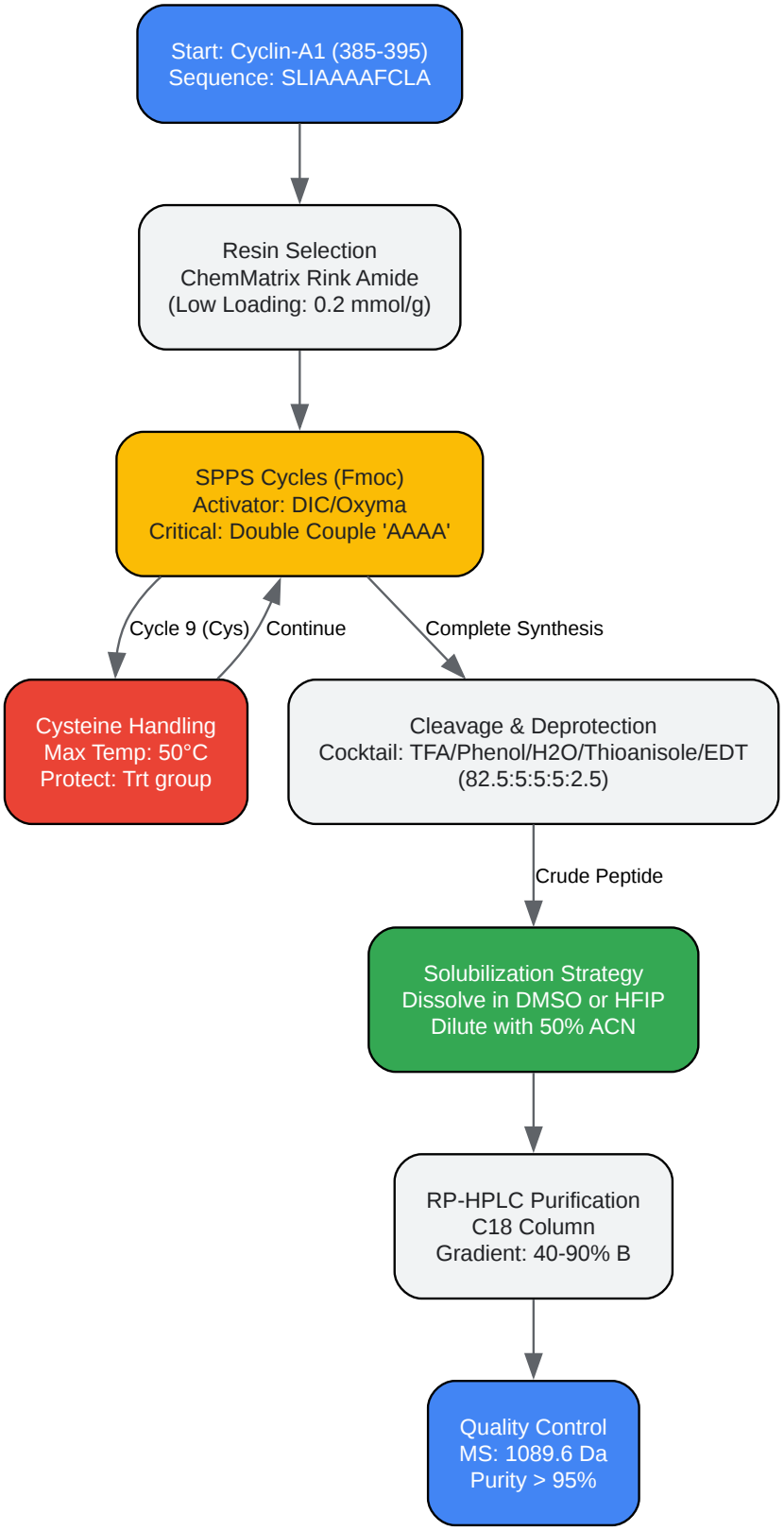

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Caption: Integrated workflow for the synthesis and purification of hydrophobic **Cyclin-A1 (385-395)** peptide.

Storage and Stability

- Lyophilized Powder: Store at -20°C or -80°C. Stable for >1 year.
- In Solution: Due to the Cysteine residue, the peptide is prone to dimerization (disulfide bond formation) in solution at pH > 7.
  - Recommendation: Use immediately after solubilization or store in acidic buffer (0.1% acetic acid) under Nitrogen. Avoid repeated freeze-thaw cycles.[2]

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